

Essential Guide to the Safe Disposal of 4-Aminochroman-3-ol

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Compound of Interest

Compound Name: 4-Aminochroman-3-ol

Cat. No.: B1641235

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This document provides crucial safety and logistical information for the proper disposal of **4-Aminochroman-3-ol**, catering to researchers, scientists, and professionals in drug development. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting, emphasizing adherence to safety protocols and environmental regulations.

While a specific Safety Data Sheet (SDS) for **4-Aminochroman-3-ol** is not readily available, the hazard information for closely related compounds provides essential guidance on its potential risks. As a member of the aminofunctional and chroman chemical classes, it should be handled with care.

Hazard Profile of Structurally Related Compounds

The following table summarizes the known hazards of compounds structurally similar to **4-Aminochroman-3-ol**. This data should be used as a precautionary reference for handling and disposal.

Compound Name	CAS Number	Molecular Formula	Hazard Statements	Signal Word
(3S,4S)-4-Aminochroman-3-ol	138603-50-6	C ₉ H ₁₁ NO ₂	Not specified	Not specified
3-Aminochroman-4-ol hydrochloride	14110-56-6	C ₉ H ₁₁ NO ₂ · HCl	H302, H315, H319, H335	Warning
(3S,4R)-4-aminooxan-3-ol hydrochloride	1630815-44-9	C ₅ H ₁₂ ClNO ₂	H315, H319, H335	Warning

Hazard Statement Codes:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Standard Operating Procedure for Disposal

The disposal of **4-Aminochroman-3-ol** must be conducted in a manner that ensures the safety of laboratory personnel and minimizes environmental impact. The following step-by-step protocol outlines the recommended disposal procedure.

Personal Protective Equipment (PPE)

Before handling the chemical, ensure that the following personal protective equipment is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.

- Lab Coat: A standard laboratory coat.

Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent hazardous reactions.

- Initial Segregation: Keep **4-Aminochroman-3-ol** waste separate from other chemical waste streams to avoid unintended reactions.
- Waste Container:
 - Use a designated, compatible, and clearly labeled hazardous waste container.
 - The container must be made of a material that is resistant to amines and alcohols.
 - The label should clearly state "Hazardous Waste," the full chemical name "**4-Aminochroman-3-ol**," and the associated hazards (e.g., Irritant).
- Storage: Store the sealed waste container in a cool, well-ventilated area, away from direct sunlight and incompatible materials such as acids and oxidizing agents.

Spill Management

In the event of a spill, immediate action is necessary to contain and clean the affected area.

- Containment: Use absorbent pads or other suitable materials to contain the spill.
- Neutralization: For small spills, a neutralizing agent appropriate for amines may be used.
- Cleanup:
 - Carefully collect the absorbed material and place it in the designated hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - All materials used for cleanup must also be disposed of as hazardous waste.

Final Disposal

The ultimate disposal of **4-Aminochroman-3-ol** must be handled by a licensed hazardous waste disposal company.

- Professional Disposal: Do not dispose of **4-Aminochroman-3-ol** down the drain or in regular trash.[2] Amines can be harmful to aquatic life and ecosystems.
- Documentation: Maintain accurate records of the waste generated, including the quantity, date of disposal, and the disposal method used, in accordance with regulatory requirements.
- Container Handover:
 - Ensure the waste container is securely sealed and properly labeled before handing it over to the disposal service.
 - Follow all instructions provided by the hazardous waste management company.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **4-Aminochroman-3-ol**.

Caption: Workflow for the safe disposal of **4-Aminochroman-3-ol**.

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References

- 1. (3S,4R)-4-aminooxan-3-ol hydrochloride | C₅H₁₂ClNO₂ | CID 70032206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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